

6-alpha-Hydroxy Norethindrone CAS number and chemical data.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6 α -Hydroxy Norethindrone

Cat. No.: B15287258

[Get Quote](#)

6-alpha-Hydroxy Norethindrone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 6-alpha-Hydroxy Norethindrone, a metabolite and known impurity of the synthetic progestin, Norethindrone. This document collates available chemical data, outlines experimental protocols, and discusses the biological context of this compound.

Chemical Data

6-alpha-Hydroxy Norethindrone Acetate is the acetylated form of 6-alpha-Hydroxy Norethindrone. The majority of available data pertains to this acetylated derivative.

Table 1: Chemical Identifiers for 6-alpha-Hydroxy Norethindrone Acetate

Identifier	Value
CAS Number	6856-28-6[1]
Molecular Formula	C ₂₂ H ₂₈ O ₄ [1]
Molecular Weight	356.46 g/mol [1]
IUPAC Name	[(6S,8R,9S,10R,13S,14S,17R)-17-ethynyl-6-hydroxy-13-methyl-3-oxo-1,2,6,7,8,9,10,11,12,14,15,16-dodecahydrocyclopenta[a]phenanthren-17-yl] acetate[2]
Synonyms	6α-Hydroxy Norethindrone Acetate, (6α,17α)-17-(Acetyloxy)-6-hydroxy-19-norpregn-4-en-20-yn-3-one, 6α,17-Dihydroxy-19-nor-17α-pregn-4-en-20-yn-3-one 17-acetate, Norethindrone Acetate 6-alpha-Hydroxy Impurity[2][3]

Table 2: Physicochemical Properties of 6-alpha-Hydroxy Norethindrone Acetate

Property	Value
Appearance	White to Off-White Solid[2]
Purity	>95% (typical for commercially available standards)[2]
Storage	2-8°C[3]

Experimental Protocols

Synthesis

A preparative chemical method for the synthesis of 6-alpha-Hydroxy Norethindrone Acetate has been described and involves the oxidation of a derivative of Norethindrone Acetate[4].

Key Reaction: Oxidation of the heteroannular 3,5 dienyl acetate derivative of Norethindrone Acetate results in the formation of 6-alpha-hydroxy, 6-beta-hydroxy, and 6-keto Norethindrone

Acetate[4].

While a detailed, step-by-step protocol is not publicly available in the reviewed literature, the synthesis workflow can be conceptualized as follows:



[Click to download full resolution via product page](#)

Synthesis workflow for 6-alpha-Hydroxy Norethindrone Acetate.

Purification

Specific purification protocols for 6-alpha-Hydroxy Norethindrone Acetate are not detailed in the available literature. However, methods for the purification of the parent compound, Norethindrone Acetate, can be adapted. These methods include:

- **Crystallization:** A common method for purifying steroids. A process for purifying Norethindrone Acetate involves dissolving the crude product in a solvent mixture such as dichloromethane and n-heptane, followed by cooling to induce crystallization[5]. Another described method uses a mixture of ethanol and water[5].
- **Chromatography:** High-performance liquid chromatography (HPLC) is a suitable method for both purification and analysis of steroid hormones and their metabolites.

Analysis

The primary analytical method for the identification and quantification of 6-alpha-Hydroxy Norethindrone Acetate is High-Performance Liquid Chromatography (HPLC).

Table 3: Representative HPLC Method for Norethindrone Analysis (Adaptable for its Metabolites)

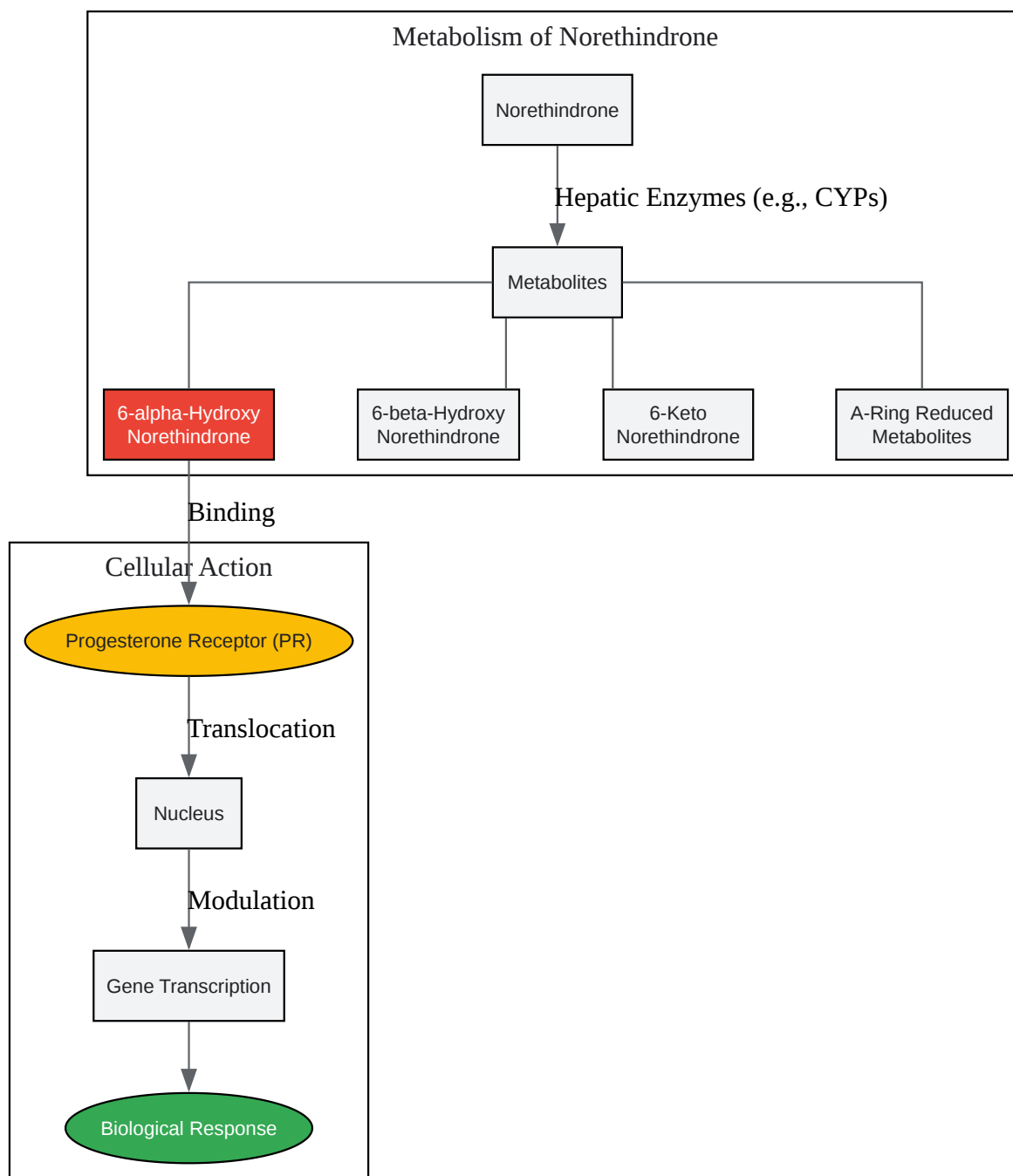
Parameter	Condition
Column	C18 (250 mm x 4.6 mm, 5 μ m)[6]
Mobile Phase	Deionized water: Acetonitrile (60:40, v/v) or (50:50, v/v) with 5 ml/L acetic acid[6]
Flow Rate	1.3 mL/min[6]
Detection	UV at 245 nm[6]
Internal Standard	Estradiol (can be used for quantitative analysis)

Biological Activity and Signaling Pathways

There is limited direct information on the specific biological activity and signaling pathways of 6- α -Hydroxy Norethindrone. Its role is primarily characterized as a metabolite of Norethindrone[7]. Norethindrone itself is a potent synthetic progestin that mimics the actions of endogenous progesterone[8][9].

The metabolism of Norethindrone is extensive, occurring primarily in the liver. The main metabolic pathways involve the reduction of the A-ring and hydroxylation[7][9]. The introduction of a hydroxyl group at the 6- α position is a result of this metabolic process. The biological activity of such metabolites can differ from the parent compound. For instance, some reduced metabolites of Norethindrone have been shown to have altered receptor binding affinities and activities[10]. It is plausible that 6- α -hydroxylation could modulate the progestogenic, androgenic, or estrogenic activities of the parent Norethindrone molecule, though specific data is lacking.

Norethindrone and its metabolites exert their effects by binding to steroid hormone receptors, primarily the progesterone receptor (PR)[11]. They can also exhibit weaker binding to androgen and estrogen receptors, which can account for some of their side effects[11].



[Click to download full resolution via product page](#)

Metabolism of Norethindrone and potential cellular action of its metabolites.

Conclusion

6- α -Hydroxy Norethindrone is a significant metabolite of Norethindrone, and its acetylated form is a well-characterized chemical standard used in pharmaceutical analysis^[1]. While detailed protocols for its synthesis are not extensively published, the general synthetic route is understood. Further research is required to fully elucidate the specific biological activity and signaling pathways of this metabolite to understand its contribution to the overall pharmacological and toxicological profile of Norethindrone. The analytical methods established for Norethindrone provide a solid foundation for the further study of its hydroxylated derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 6- α -Hydroxy Norethindrone Acetate - CAS - 6856-28-6 | Axios Research [axios-research.com]
2. bocsci.com [bocsci.com]
3. pharmaffiliates.com [pharmaffiliates.com]
4. Norethindrone acetate (NA) and ethinyl estradiol (EE) related oxidative transformation products in stability samples of formulated drug product: synthesis of authentic references - PubMed [pubmed.ncbi.nlm.nih.gov]
5. WO2014162230A1 - Process for the purification of norethindrone and norethindrone acetate - Google Patents [patents.google.com]
6. japsonline.com [japsonline.com]
7. go.drugbank.com [go.drugbank.com]
8. Norethindrone | C₂₀H₂₆O₂ | CID 6230 - PubChem [pubchem.ncbi.nlm.nih.gov]
9. go.drugbank.com [go.drugbank.com]
10. Metabolism of norethisterone and norethisterone derivatives in rat uterus, vagina, and aorta - PubMed [pubmed.ncbi.nlm.nih.gov]
11. medcraveebooks.com [medcraveebooks.com]

- To cite this document: BenchChem. [6-alpha-Hydroxy Norethindrone CAS number and chemical data.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15287258#6-alpha-hydroxy-norethindrone-cas-number-and-chemical-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com